

Recommended handling and storage of solid 1,2,3-Trinervonoyl glycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,2,3-Trinervonoyl glycerol*

Cat. No.: B1252166

[Get Quote](#)

Application Notes and Protocols: 1,2,3-Trinervonoyl glycerol

Audience: Researchers, scientists, and drug development professionals.

Subject: Recommended Handling, Storage, and Experimental Use of Solid **1,2,3-Trinervonoyl glycerol**.

Product Information

1,2,3-Trinervonoyl glycerol is a triacylglycerol composed of a glycerol backbone esterified with three nervonic acid molecules at the sn-1, sn-2, and sn-3 positions.^{[1][2][3]} It is a high-purity standard used in lipid research and pharmaceutical development. Understanding its physical and chemical properties is crucial for its proper handling and for obtaining reliable experimental results.

Chemical and Physical Properties

The key properties of **1,2,3-Trinervonoyl glycerol** are summarized in the table below.

Property	Value	Reference
Formal Name	(15Z,15'Z,15"Z)-15-tetracosenoic acid, 1,1',1"- (1,2,3-propanetriyl) ester	[1]
Synonyms	Glycerol Trinervonate, TG(24:1/24:1/24:1), Trinervonin	[1]
CAS Number	81913-24-8	[1]
Molecular Formula	C ₇₅ H ₁₄₀ O ₆	[1]
Formula Weight	1137.9 g/mol	[1]
Physical Form	A solid	[1]
Purity	≥98%	[1]

Handling and Storage

Proper handling and storage are paramount to maintain the integrity and stability of **1,2,3-Trinervonoyl glycerol**. The compound is stable for at least four years if stored correctly.[\[1\]](#)

Recommended Storage

- Long-term Storage: For maximum stability, the solid compound should be stored at -20°C.[\[1\]](#)
- Container: Keep the compound in its original, tightly sealed vial to prevent exposure to moisture and air.
- Atmosphere: For sensitive applications or very long-term storage, flushing the vial with an inert gas like argon or nitrogen before sealing is recommended to minimize oxidation.
- Light: Store the vial in the dark or in an opaque container to protect it from light-induced degradation.

Safety and Handling Precautions

While not classified as a hazardous substance, standard laboratory safety practices should always be followed.[4]

- Personal Protective Equipment (PPE):
 - Wear appropriate protective eyeglasses or chemical safety goggles.[5]
 - Use a lab coat.
 - Wear chemical-resistant gloves (e.g., nitrile) inspected prior to use.[6][7]
- Ventilation: Handle the compound in a well-ventilated area or under a chemical fume hood. [5]
- General Hygiene: Avoid inhalation of dust and contact with eyes, skin, and clothing.[6][8] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[5]

First Aid Measures

- Inhalation: Move the person to fresh air. If symptoms persist, consult a physician.[4]
- Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, seek medical advice.[6]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[8] If irritation persists, consult a physician.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[6]

Disposal

Dispose of unused compounds and waste materials in accordance with local, state, and federal regulations. Do not let the product enter drains.[6]

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

1,2,3-Trinervonoyl glycerol is soluble in organic solvents but has very limited solubility in aqueous buffers.

Solubility Data

Solvent	Concentration	Reference
DMF	10 mg/mL	[1]
Ethanol	10 mg/mL	[1]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1]

Materials:

- **1,2,3-Trinervonoyl glycerol** (solid)
- Anhydrous DMF or Ethanol
- Sterile, airtight glass vial
- Analytical balance
- Vortex mixer

Procedure:

- Allow the vial of solid **1,2,3-Trinervonoyl glycerol** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- In a well-ventilated area or fume hood, weigh the desired amount of the solid into a sterile glass vial.
- Add the appropriate volume of the chosen solvent (e.g., for a 10 mg/mL solution, add 1 mL of ethanol to 10 mg of the compound).
- Seal the vial tightly and vortex until the solid is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution if necessary.

- Storage of Stock Solution: Store the stock solution at -20°C in a tightly sealed vial. For optimal stability, use within six months and minimize freeze-thaw cycles.

Protocol 2: General Procedure for Use in Cell-Based Assays

When introducing lipid-based compounds into aqueous cell culture media, care must be taken to avoid precipitation and minimize solvent-induced cytotoxicity.

Materials:

- Prepared stock solution of **1,2,3-Trinervonoyl glycerol** (from Protocol 3.1)
- Sterile cell culture medium (with or without serum, as required by the experiment)
- Sterile microcentrifuge tubes

Procedure:

- Thaw the stock solution at room temperature.
- Calculate the volume of stock solution needed to achieve the desired final concentration in your cell culture medium. Note: It is critical to keep the final concentration of the organic solvent (e.g., ethanol) low, typically below 0.1% to 0.5% (v/v), to prevent toxicity to the cells.
- Perform a serial dilution if necessary. For example, first, dilute the stock solution into a small volume of serum-free medium by adding the stock dropwise while gently vortexing.
- Add this intermediate dilution to the final volume of the cell culture medium to reach the target concentration.
- Ensure the final working solution is clear and free of precipitates before adding it to the cells. If precipitation occurs, consider using a carrier protein like fatty acid-free BSA or reducing the final concentration.
- Always include a vehicle control in your experiment, which consists of the cell culture medium with the same final concentration of the solvent (e.g., ethanol) used to prepare the

working solution.

Visualized Workflows and Logic Diagram: Handling and Stock Solution Workflow

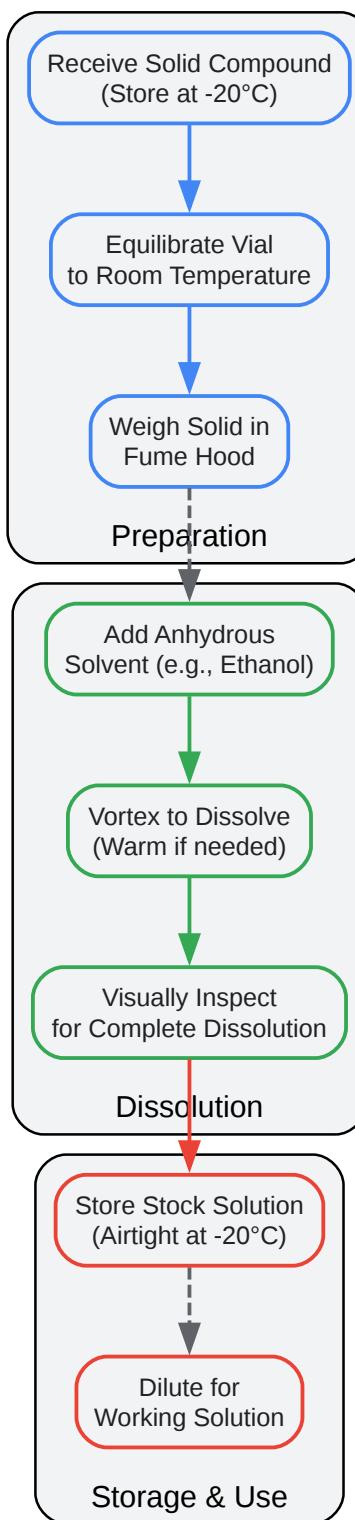


Figure 1: Standard Workflow for Handling and Solution Preparation

[Click to download full resolution via product page](#)

Caption: Figure 1: Standard Workflow for Handling and Solution Preparation

Diagram: Key Factors for Compound Stability

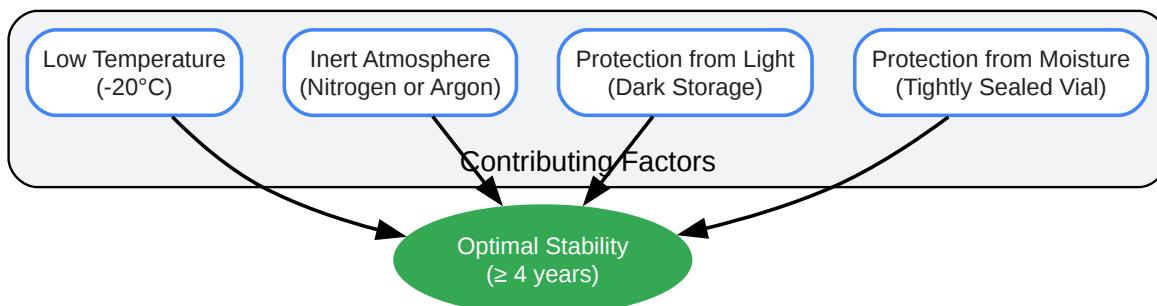


Figure 2: Factors Influencing Long-Term Stability

[Click to download full resolution via product page](#)

Caption: Figure 2: Factors Influencing Long-Term Stability

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. glpbio.cn [glpbio.cn]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. louisville.edu [louisville.edu]
- 7. brecklandscientific.co.uk [brecklandscientific.co.uk]
- 8. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Recommended handling and storage of solid 1,2,3-Trinervonoyl glycerol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1252166#recommended-handling-and-storage-of-solid-1-2-3-trinervonoyl-glycerol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com